

Elemental Composition of Sybraloy Dental Material: A Technical Guide

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Compound of Interest

Compound Name: Sybraloy

Cat. No.: B1239572

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This technical guide provides an in-depth analysis of the elemental composition of **Sybraloy**, a high-copper dental amalgam alloy. The information is intended for researchers, scientists, and drug development professionals, offering a detailed overview of its constituent elements, the methodologies for their determination, and the clinical significance of its composition.

Introduction

Sybraloy is a dental restorative material produced by Kerr Dental.[1] It is classified as a high-copper admix amalgam, meaning it contains a higher percentage of copper compared to conventional amalgam alloys.[2][3] This elevated copper content is crucial for eliminating the gamma-2 (γ_2) phase ($\text{Sn}_7\text{-}8\text{Hg}$) in the set amalgam, which is the weakest and most corrosion-prone phase.[1] The absence of the γ_2 phase significantly enhances the amalgam's mechanical properties, such as strength and marginal integrity, and its resistance to corrosion. **Sybraloy** is supplied in pre-capsulated form, containing the alloy powder and liquid mercury, which are mixed using an amalgamator to form a plastic mass that is then condensed into the prepared tooth cavity.

Elemental Composition

The precise elemental composition of the **Sybraloy** alloy powder is proprietary information. However, based on the available scientific literature and general knowledge of high-copper dental amalgams, a representative composition can be summarized. **Sybraloy** is primarily composed of silver, tin, and a significant amount of copper.

Alloy Powder Composition

The following table summarizes the typical elemental composition of the **Sybraloy** alloy powder by weight percentage. It is important to note that these values are representative of high-copper amalgams and one source specifically states **Sybraloy** contains 33% copper.

Element	Symbol	Weight Percentage (%)
Silver	Ag	40 - 60
Tin	Sn	12 - 30
Copper	Cu	~33
Zinc	Zn	0 - 2
Palladium	Pd	< 1
Indium	In	< 1

Final Amalgam Composition (After Trituration with Mercury)

When the alloy powder is mixed (tritured) with mercury, a setting reaction occurs, resulting in the final amalgam restoration. The mercury content in the set amalgam is typically around 42-50% by weight.^[1] The final composition of the set **Sybraloy** amalgam is approximately as follows:

Component	Weight Percentage (%)
Mercury (Hg)	~42 - 50
Silver (Ag)	~20 - 30
Tin (Sn)	~6 - 15
Copper (Cu)	~16.5
Other elements	< 2

Experimental Protocols for Compositional Analysis

The elemental composition of dental amalgams like **Sybraloy** is determined using established analytical techniques. While specific protocols from the manufacturer are not publicly available, the following represents a generalized methodology based on standard practices in materials science and dentistry, including those outlined in ISO 24234 for dental amalgam.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Sample Preparation

- **Alloy Powder:** A representative sample of the **Sybraloy** alloy powder is obtained directly from the pre-portioned capsules.
- **Set Amalgam:** A sample of **Sybraloy** is prepared by triturating the alloy powder with mercury according to the manufacturer's instructions. The set amalgam is then allowed to harden completely (typically for at least 24 hours) at 37°C. The hardened sample may be sectioned and polished for microanalysis.

Analytical Techniques

This technique is often coupled with a Scanning Electron Microscope (SEM) for microanalysis of the elemental composition of different phases within the set amalgam.[\[2\]](#)[\[9\]](#)

- **Principle:** A focused beam of electrons is scanned across the sample, causing the emission of characteristic X-rays from the elements present. The energy of these X-rays is unique to each element, allowing for their identification and quantification.
- **Instrumentation:** Scanning Electron Microscope with an EDX detector.
- **Procedure:**
 - The prepared sample (either loose powder or a polished cross-section of the set amalgam) is mounted on a sample holder and placed in the SEM chamber.
 - The chamber is evacuated to a high vacuum.
 - The electron beam is focused on the area of interest.

- The emitted X-rays are collected by the EDX detector and an energy spectrum is generated.
- Software is used to identify the elements present and calculate their relative concentrations.

XRF is a non-destructive technique used to determine the bulk elemental composition of the alloy powder.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Principle: The sample is irradiated with high-energy X-rays, causing the atoms to emit fluorescent (or secondary) X-rays. The wavelengths of these emitted X-rays are characteristic of the elements present.
- Instrumentation: X-ray Fluorescence Spectrometer.
- Procedure:
 - A sample of the **Sybralloy** alloy powder is placed in a sample cup.
 - The sample is loaded into the XRF spectrometer.
 - The sample is irradiated, and the emitted fluorescent X-rays are detected.
 - The instrument's software analyzes the spectrum to identify and quantify the elements present.

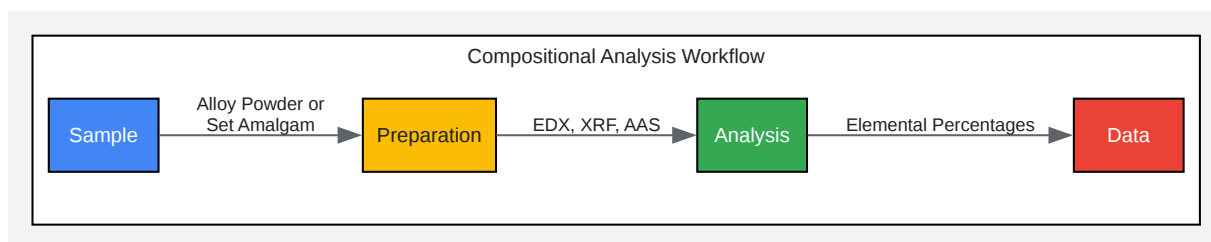
AAS is a highly sensitive technique that can be used to determine the concentration of specific elements, particularly for trace element analysis or to quantify elemental release in corrosion studies.[\[15\]](#)

- Principle: A solution containing the sample is aspirated into a flame or graphite furnace, atomizing the elements. A light beam of a specific wavelength, characteristic of the element being analyzed, is passed through the atomized sample. The amount of light absorbed is proportional to the concentration of the element.
- Instrumentation: Atomic Absorption Spectrometer.
- Procedure:

- A known weight of the **Sybraloy** alloy powder or set amalgam is dissolved in an appropriate acid mixture.
- The solution is diluted to a known volume.
- The solution is introduced into the AAS instrument.
- The absorbance is measured and compared to a calibration curve prepared from standard solutions of the element of interest.

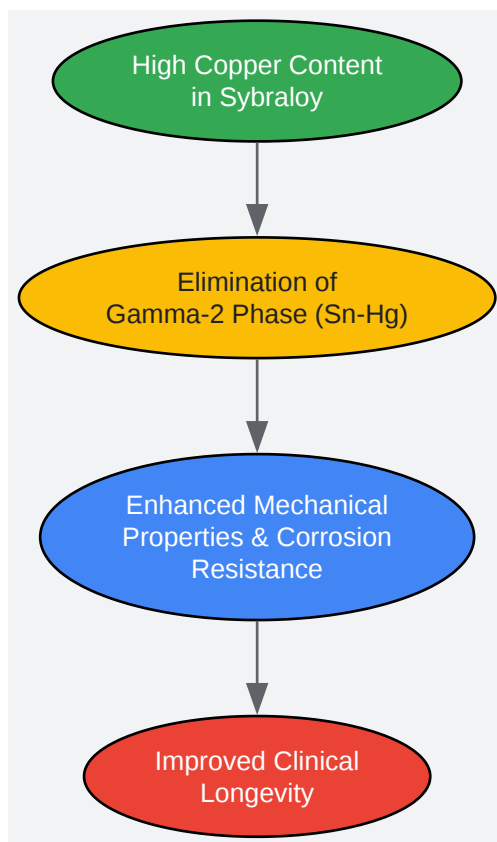
Logical Relationships and Workflows

The following diagrams illustrate the logical flow of compositional analysis and the significance of the high-copper content in **Sybraloy**.



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Caption: Workflow for Elemental Composition Analysis.



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